

Application Note: Thermal Analysis of Potassium Sodium Sulfate

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Compound of Interest

Compound Name: Potassium sodium sulfate

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Audience: Researchers, scientists, and drug development professionals.

Keywords: **Potassium Sodium Sulfate**, TGA, DSC, Thermal Analysis, Phase Transition, Material Characterization

Abstract

This application note provides a comprehensive overview of the thermal analysis of **potassium sodium sulfate** (NaKSO_4) using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). It details the characteristic thermal events, including phase transitions and decomposition, and provides standardized protocols for conducting these analyses. The thermal behaviors of the individual components, sodium sulfate (Na_2SO_4) and potassium sulfate (K_2SO_4), are also discussed to provide a complete understanding of the double salt system.

Introduction

Potassium sodium sulfate is a double salt with applications in various fields, including as a laboratory reagent and potentially in industrial processes. Its thermal stability and phase behavior are critical parameters for its storage, handling, and application. Thermal analysis techniques such as TGA and DSC are indispensable for characterizing these properties.

- Thermogravimetric Analysis (TGA) measures the change in mass of a sample as a function of temperature or time, providing information on thermal stability and decomposition.
- Differential Scanning Calorimetry (DSC) measures the heat flow into or out of a sample as it is heated or cooled, identifying phase transitions, melting points, and other enthalpic events.

This note serves as a practical guide for researchers performing thermal analysis on **potassium sodium sulfate** and related sulfate salts.

Thermal Behavior of Potassium Sodium Sulfate and its Components

Potassium Sodium Sulfate (NaKSO_4)

Studies on NaKSO_4 crystals have shown that the material undergoes a phase transition without any associated weight loss. DSC and Differential Thermal Analysis (DTA) measurements reveal an anomalous peak around 453 K (180 °C), indicating a change in the crystal structure.[\[1\]](#) This is a critical characteristic, distinguishing it from a decomposition event.

Potassium Sulfate (K_2SO_4)

Potassium sulfate is known for its high thermal stability. It exhibits a significant reversible phase transition from a low-temperature orthorhombic form to a high-temperature hexagonal form at approximately 583 °C.[\[2\]](#) The enthalpy of this transformation is reported to be around 5.8 kJ/mol.[\[3\]](#) K_2SO_4 does not decompose until much higher temperatures, with a melting point of 1067-1069 °C and a boiling point of 1689 °C.[\[4\]](#)[\[5\]](#)

Sodium Sulfate (Na_2SO_4)

Sodium sulfate exists in several polymorphic forms.[\[2\]](#) The anhydrous form undergoes a phase transition from the low-temperature orthorhombic phase V to other phases (like phase III and I) in the temperature range of 217-247 °C.[\[2\]](#)[\[3\]](#) The hydrated form, sodium sulfate decahydrate ($\text{Na}_2\text{SO}_4 \cdot 10\text{H}_2\text{O}$), loses its water of hydration at a much lower temperature, around 32.4 °C.[\[6\]](#) The anhydrous salt has a high melting point of approximately 880 °C.[\[7\]](#)

Quantitative Data Summary

The thermal properties of **potassium sodium sulfate** and its constituent salts are summarized in the tables below for easy reference and comparison.

Table 1: Thermal Events for **Potassium Sodium Sulfate** (NaKSO₄)

Thermal Event	Temperature (°C)	Technique	Notes
---------------	------------------	-----------	-------

| Phase Transition | ~180 °C (453 K) | DSC/DTA | Endothermic peak observed; no associated mass loss.[1] |

Table 2: Thermal Properties of Potassium Sulfate (K₂SO₄)

Thermal Event	Temperature (°C)	Enthalpy (ΔH)	Technique	Notes
Phase Transition	581-588 °C	~5.8 kJ/mol	DSC/DTA	Reversible transition from orthorhombic to hexagonal form.[3][4]
Melting Point	1067-1069 °C	-	DSC/DTA	[4][5]

| Boiling Point | 1689 °C | - | - | [4] |

Table 3: Thermal Properties of Sodium Sulfate (Na₂SO₄)

Thermal Event	Temperature (°C)	Technique	Notes
Dehydration	~32.4 °C	TGA/DSC	For $\text{Na}_2\text{SO}_4 \cdot 10\text{H}_2\text{O}$, transition to anhydrous Na_2SO_4 . [6]
Phase Transition	217-247 °C	DSC/DTA	For anhydrous Na_2SO_4 , transition from phase V to other polymorphs. [2] [3]

| Melting Point | ~880 °C | DSC/DTA | For anhydrous Na_2SO_4 .[\[7\]](#) |

Experimental Protocols

The following are generalized protocols for performing TGA and DSC analyses on **potassium sodium sulfate**. Instrument-specific parameters should be adjusted according to manufacturer recommendations.

Protocol: Thermogravimetric Analysis (TGA)

Objective: To determine the thermal stability and decomposition profile of **potassium sodium sulfate**.

Instrumentation: A calibrated thermogravimetric analyzer (e.g., Stanton TR-01, TA Instruments, Mettler Toledo).

Methodology:

- Sample Preparation: Ensure the sample is in a powdered and dry form for consistent results.
[\[8\]](#)
- Crucible Selection: Use an inert crucible, such as alumina or platinum.[\[8\]](#)
- Sample Weighing: Place approximately 5-10 mg of the powdered sample into the tared TGA crucible. Record the initial mass accurately.

- Instrument Setup:
 - Temperature Program:
 - Equilibrate at 30 °C.
 - Ramp from 30 °C to 1000 °C at a heating rate of 10 °C/min.
 - Atmosphere: Purge with an inert gas (e.g., Nitrogen or Argon) at a flow rate of 50-100 mL/min to prevent oxidative side reactions.
- Data Acquisition: Start the experiment and record the mass change as a function of temperature.
- Data Analysis: Analyze the resulting TGA curve to identify the onset temperature of any mass loss, which indicates decomposition. For NaKSO₄, no significant mass loss is expected below several hundred degrees Celsius.

Protocol: Differential Scanning Calorimetry (DSC)

Objective: To identify phase transitions and determine their characteristic temperatures and enthalpies.

Instrumentation: A calibrated differential scanning calorimeter (e.g., DUPONT 9900, TA Instruments, Mettler Toledo).^[9]

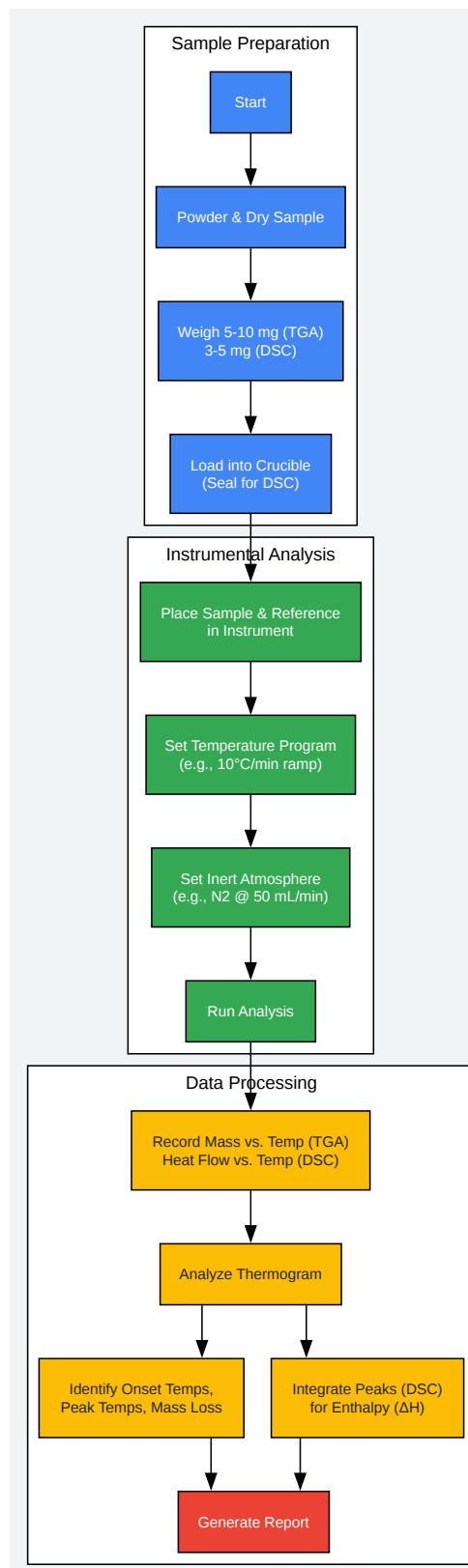
Methodology:

- Sample Preparation: Use a powdered and dry sample to ensure uniform heat transfer.
- Crucible Selection: Use aluminum or alumina crucibles suitable for the temperature range. Hermetically seal the crucible to prevent any interaction with the atmosphere.
- Sample Weighing: Weigh 3-5 mg of the sample into a tared DSC pan.
- Instrument Setup:
 - Reference: Use an empty, sealed crucible as a reference.

- Temperature Program:
 - Equilibrate at 25 °C.
 - Ramp from 25 °C to 650 °C at a heating rate of 10 °C/min. (This range covers the phase transitions of NaKSO₄ and K₂SO₄).
- Atmosphere: Purge with an inert gas (e.g., Nitrogen) at a flow rate of 50 mL/min.
- Data Acquisition: Start the experiment and record the differential heat flow as a function of temperature.
- Data Analysis: Analyze the DSC thermogram to identify endothermic or exothermic peaks. Integrate the peak corresponding to the phase transition around 180 °C for NaKSO₄ to determine the enthalpy of the transition.

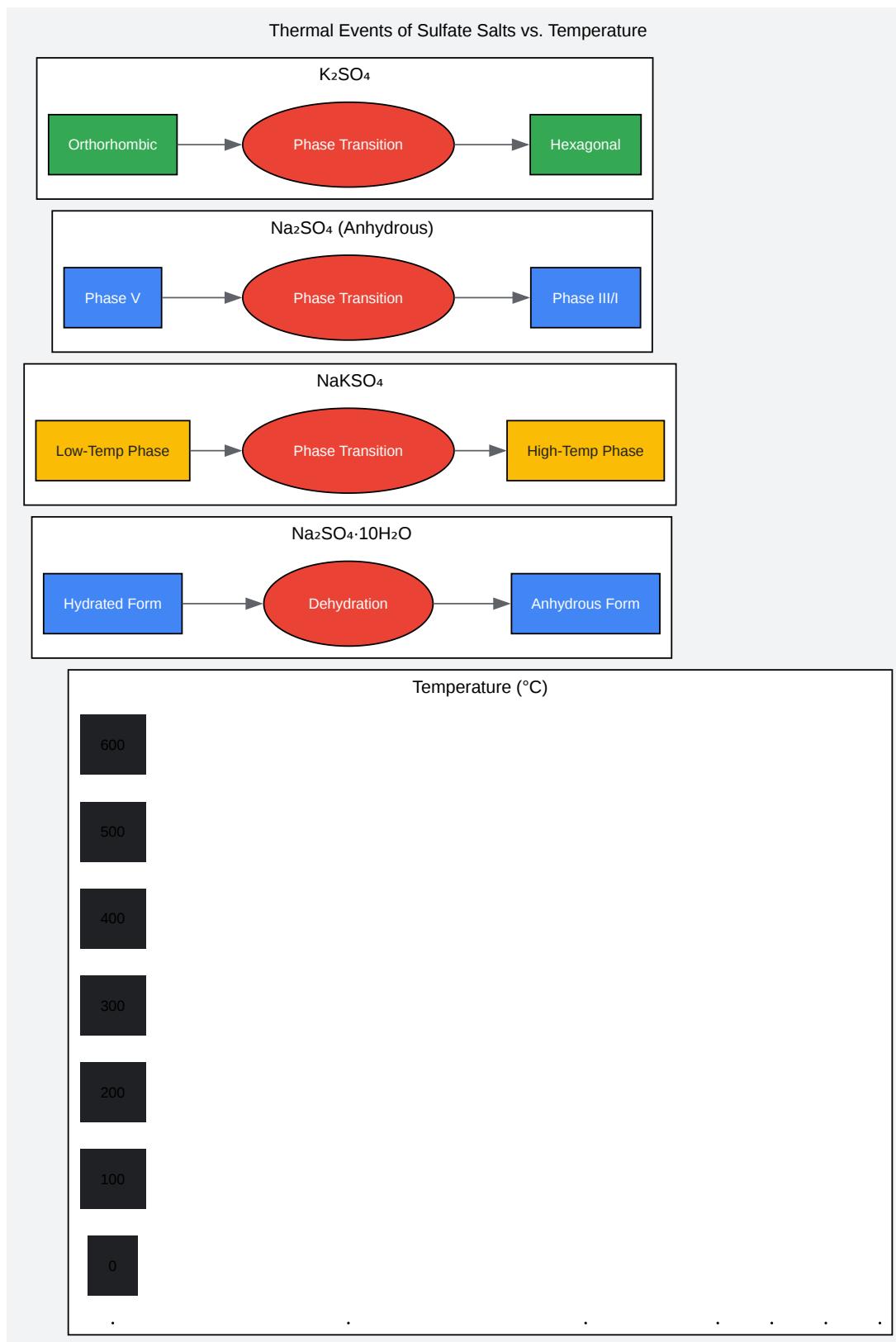
Visualized Workflows and Relationships

The following diagrams illustrate the experimental workflow and the thermal behavior of the sulfate salts.



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Caption: General workflow for TGA/DSC analysis.



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Caption: Key thermal events for sulfate salts.

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